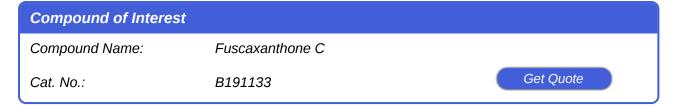


Fuscaxanthone C: A Technical Guide to its Chemical Structure and Spectroscopic Profile

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

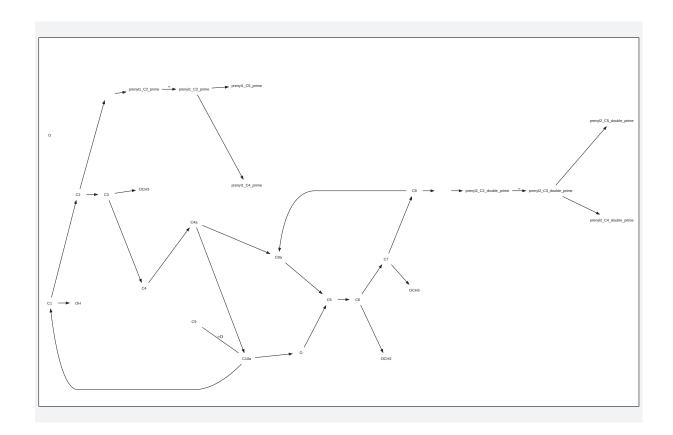
Introduction

Fuscaxanthone C is a prenylated xanthone first isolated from the stem bark of Garcinia fusca. [1][2] It belongs to a class of secondary metabolites that have garnered significant interest in the scientific community due to their diverse biological activities, including potential cancer chemopreventive and antibacterial properties.[1][3] This technical guide provides a comprehensive overview of the chemical structure and spectroscopic data of **Fuscaxanthone C**, along with the experimental protocols for its isolation and characterization, to support ongoing research and drug development efforts.

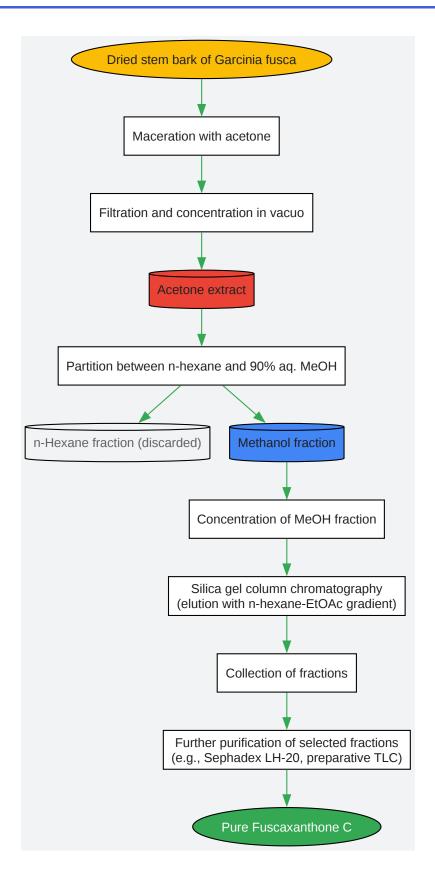
Chemical Structure

Fuscaxanthone C has the molecular formula $C_{26}H_{30}O_6$, as determined by High-Resolution Mass Spectrometry (HRMS).[2] The structure was elucidated through extensive spectroscopic analysis, primarily using Nuclear Magnetic Resonance (NMR) techniques, including 1D (^{1}H and ^{13}C) and 2D (HMBC, HSQC, and NOE) experiments.[2] The molecule features a xanthone core substituted with three methoxy groups and two prenyl (3-methylbut-2-enyl) groups.[2]

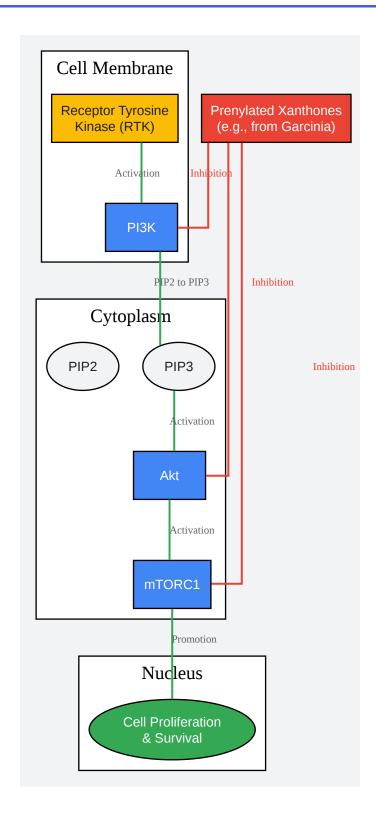












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- To cite this document: BenchChem. [Fuscaxanthone C: A Technical Guide to its Chemical Structure and Spectroscopic Profile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b191133#fuscaxanthone-c-chemical-structure-and-spectroscopic-data]

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